

# Physical properties of 3-Ethylcyclohexanone (boiling point, density)

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## Compound of Interest

Compound Name: **3-Ethylcyclohexanone**

Cat. No.: **B1604563**

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## Technical Guide: Physicochemical Properties of 3-Ethylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Ethylcyclohexanone**, specifically its boiling point and density. This document includes tabulated data for quick reference, outlines general experimental protocols for the determination of these properties, and presents a logical workflow for a common synthetic route to this compound.

## Core Physical Properties

**3-Ethylcyclohexanone** is a cyclic ketone with the chemical formula C<sub>8</sub>H<sub>14</sub>O. It is a colorless liquid with applications in organic synthesis. The precise physical properties of a chemical compound are critical for its handling, application, and the design of synthetic and purification processes.

## Data Presentation

The table below summarizes the reported boiling point and density of **3-Ethylcyclohexanone**. It is important to note that variations in reported values can occur due to different experimental conditions and measurement techniques.

Physical Property	Value	Notes
Boiling Point	197-198 °C	At atmospheric pressure (760 mmHg). <a href="#">[1]</a>
184.70 °C	Estimated value. <a href="#">[2]</a>	
Density	0.876 g/cm <sup>3</sup>	No temperature specified. <a href="#">[1]</a>

## Experimental Protocols

While specific experimental procedures for the determination of the boiling point and density of **3-Ethylcyclohexanone** are not extensively detailed in publicly available literature, standard organic chemistry laboratory techniques are applicable. The following are detailed methodologies for these key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for determining the boiling point of a liquid organic compound is by distillation.

Methodology: Simple Distillation

- Apparatus Setup: A simple distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Sample Preparation: The liquid sample of **3-Ethylcyclohexanone** is placed in the round-bottom flask, typically filled to about two-thirds of its volume. Boiling chips are added to ensure smooth boiling.
- Heating: The flask is gently heated using a heating mantle. The heating rate is controlled to achieve a slow and steady distillation rate, approximately 1-2 drops per second from the condenser.

- Data Recording: The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the first drop of distillate is collected in the receiving flask. The temperature should remain constant throughout the distillation of a pure compound. This constant temperature is the boiling point.
- Pressure Correction: The atmospheric pressure at the time of the experiment should be recorded. If the pressure is not 760 mmHg, a nomograph or the Clausius-Clapeyron equation can be used to correct the observed boiling point to the normal boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid is by using a pycnometer or, for a less precise but common method, a graduated cylinder and a balance.

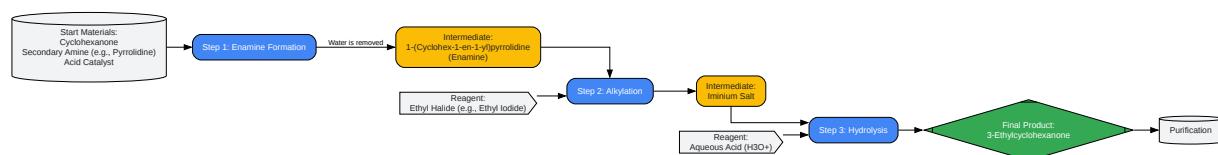
### Methodology: Using a Graduated Cylinder and Balance

- Mass of Empty Cylinder: A clean and dry graduated cylinder is weighed on an analytical balance, and its mass is recorded.
- Volume of Sample: A specific volume of **3-Ethylcyclohexanone** is carefully measured into the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Cylinder and Sample: The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.
- Calculation:
  - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
  - The density is then calculated by dividing the mass of the liquid by the measured volume.
  - $$\text{Density (g/cm}^3\text{)} = \text{Mass of Liquid (g) / Volume of Liquid (cm}^3\text{)}$$
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent. For high accuracy, the measurement should be performed in a temperature-controlled environment.

# Synthesis of 3-Ethylcyclohexanone

While a simple reaction of cyclohexanone with ethanol under acidic conditions has been mentioned as a potential synthesis route, a more robust and commonly employed method for the  $\alpha$ -alkylation of ketones is the Stork enamine synthesis. This method offers better control and higher yields.

The logical workflow for the synthesis of **3-Ethylcyclohexanone** from cyclohexanone via the Stork enamine synthesis is depicted below. This process involves three main stages: enamine formation, alkylation, and hydrolysis.



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Caption: Stork enamine synthesis workflow for **3-Ethylcyclohexanone**.

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## References

- 1. Robinson annulation - Wikipedia [en.wikipedia.org]

- 2. chegg.com [chegg.com]
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